

N-Isopropylhydrazinecarboxamide chemical properties and structure

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Compound of Interest

Compound Name: *N-Isopropylhydrazinecarboxamide*

Cat. No.: *B1589924*

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N-Isopropylhydrazinecarboxamide: A Technical Overview

For the attention of Researchers, Scientists, and Drug Development Professionals.

This technical guide provides a summary of the known chemical properties and structural information for **N-Isopropylhydrazinecarboxamide**. Despite a comprehensive search of available scientific literature and chemical databases, detailed experimental protocols, extensive physicochemical data, and specific biological activity information for this compound remain limited.

Chemical Identity and Structure

N-Isopropylhydrazinecarboxamide, also known by its synonym N-(1-Methylethyl)hydrazinecarboxamide, is a small organic molecule with the potential for various chemical interactions.

Molecular Structure:

The structure of **N-Isopropylhydrazinecarboxamide** consists of a hydrazinecarboxamide core substituted with an isopropyl group on one of the nitrogen atoms.

IUPAC Name: **N-isopropylhydrazinecarboxamide**

SMILES String: CC(C)NNC(N)=O

CAS Number: 57930-20-8

Physicochemical Properties

Quantitative data regarding the physicochemical properties of **N-Isopropylhydrazinecarboxamide** are not readily available in published literature. The following table summarizes the currently identified properties.

Property	Value	Source
Molecular Formula	C4H11N3O	-
Molecular Weight	117.15 g/mol	-
Melting Point	Not available	-
Boiling Point	Not available	-
Solubility	Not available	-
Storage Temperature	2-8°C	[1]

Experimental Protocols

Detailed experimental protocols for the synthesis and analysis of **N-Isopropylhydrazinecarboxamide** are not explicitly described in the reviewed literature. General synthetic methods for related hydrazinecarboxamide derivatives often involve the reaction of a corresponding isocyanate with hydrazine or the condensation of a carboxylic acid derivative with a substituted hydrazine. However, a specific, validated protocol for **N-Isopropylhydrazinecarboxamide** is not currently available.

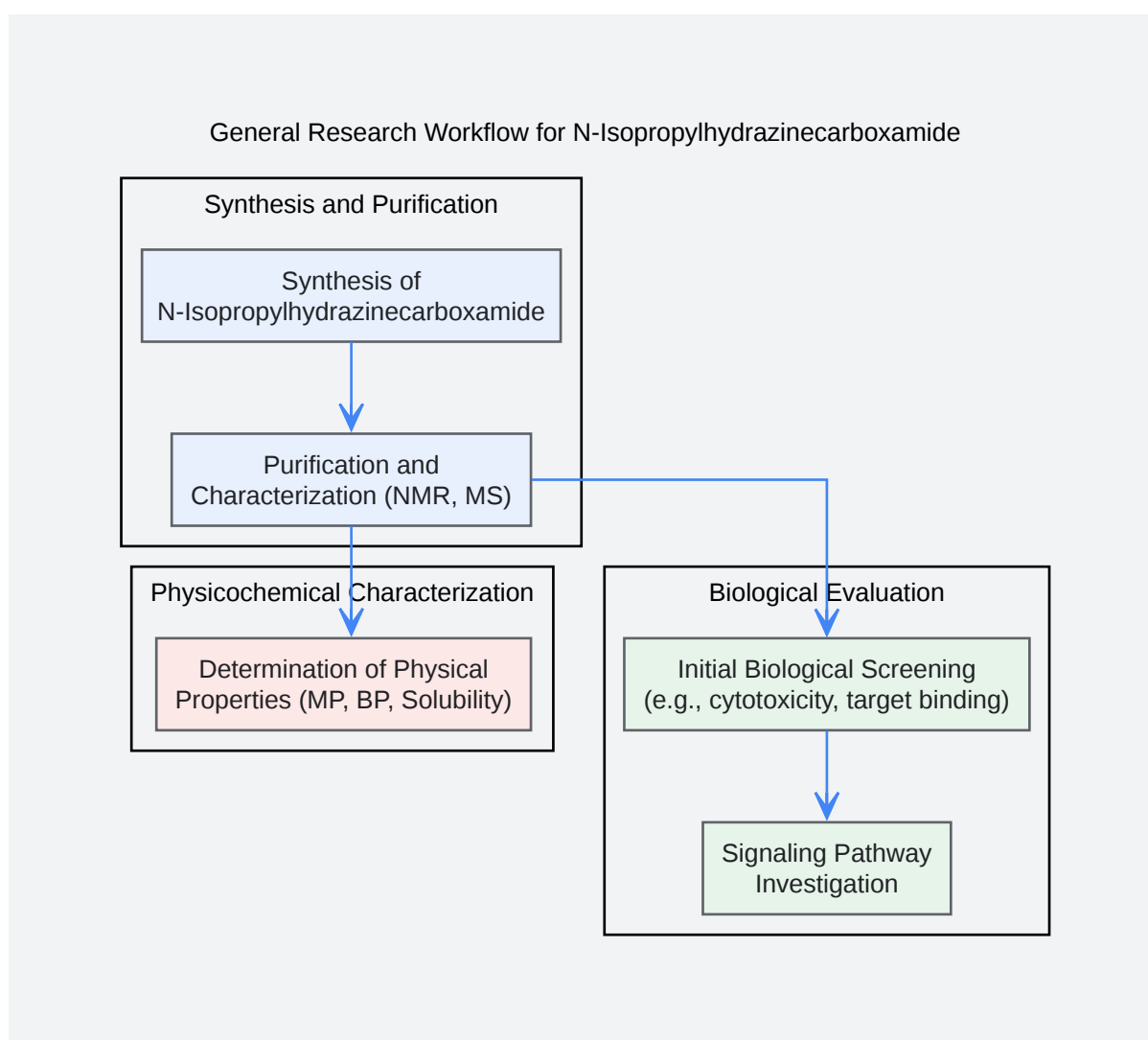
Biological Activity and Signaling Pathways

There is a significant lack of information regarding the biological activity of **N-Isopropylhydrazinecarboxamide**. While the broader class of hydrazine derivatives has been explored for various pharmacological activities, no specific studies detailing the biological

effects or potential signaling pathway interactions of **N-Isopropylhydrazinecarboxamide** have been identified.

Logical Relationship Diagram

Due to the absence of defined experimental workflows or known signaling pathways for **N-Isopropylhydrazinecarboxamide**, a representative logical diagram illustrating a general approach to its characterization is provided below. This diagram outlines a potential workflow for future research.



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Caption: General research workflow for **N-Isopropylhydrazinecarboxamide**.

Conclusion

This technical guide consolidates the currently available information on **N-Isopropylhydrazinecarboxamide**. It is evident that significant research is required to fully elucidate its chemical properties, develop robust experimental protocols, and investigate its potential biological activities. The provided information serves as a foundational resource for researchers and scientists interested in exploring this compound further.

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References

- 1. Hydrazinecarboxamide, N-(1-Methylethyl)- | 57930-20-8 [chemicalbook.com]
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